

Non-ovlon's chemical structure and properties

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Compound of Interest

Compound Name: Non-ovlon

Cat. No.: B1258967

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Based on initial investigations, the term "**Non-ovlon**" does not correspond to a recognized chemical compound in standard chemical databases. It is possible that this name is a misspelling, a trivial name not widely adopted, or a brand name. The search results suggest potential alternative interpretations, which are detailed below.

Potential Interpretations of "Non-ovlon"

Several distinct chemical entities with names bearing some phonetic resemblance to "**Non-ovlon**" were identified. These include:

- Nonoxynol-9: A non-ionic surfactant.
- Non-flavonoids: A broad class of polyphenolic compounds.
- Nonanal: A saturated fatty aldehyde.
- Progesterone: A steroid hormone sometimes formulated in products with names that could be misconstrued.

Due to the ambiguity of the initial term, a comprehensive technical guide on a single, specific "**Non-ovlon**" chemical structure and its properties cannot be provided. Instead, this document will present the available information on the most plausible candidates.

Nonoxynol-9

Nonoxynol-9 is an organic compound used as a surfactant and is a member of the nonoxynol family of nonionic surfactants.^[1] It is a primary ingredient in various cleaning and cosmetic products and is widely used in contraceptives for its spermicidal properties.^[1]

Chemical Structure and Properties of Nonoxynol-9

IUPAC Name: 26-(4-Nonylphenoxy)-3,6,9,12,15,18,21,24-nonaohexacosan-1-ol^[1]

Chemical Formula: C₃₃H₆₀O₁₀^[1]

Molar Mass: 616.833 g·mol⁻¹^[1]

SMILES: CCCCCCCCCc1ccc(OCCOCCOCCOCCOCCOCCOCCOCCOCCO)cc1^[1]

Table 1: Physicochemical Properties of Nonoxynol-9

Property	Value	Reference
CAS Number	26027-38-3	^[1]
Molar Mass	616.833 g·mol ⁻¹	^[1]
log P	4.02	^[1]

Applications of Nonoxynol-9

- Spermicide: A primary application of Nonoxynol-9 is in contraceptives.^[1]
- Lubricant: It is a common ingredient in vaginal and anal lubricants.^[1]
- Shaving Cream: Previously used in some shaving creams as a surfactant to soften hair.^[1]

Non-Flavonoids

Non-flavonoids are a diverse group of polyphenolic compounds that do not have the characteristic flavonoid backbone. This category includes several sub-classes with a wide range of chemical structures and biological activities.

Major Classes of Non-Flavonoids

- Phenolic Acids: Derivatives of benzoic acid and cinnamic acid.
- Stilbenes: Compounds with a C6-C2-C6 structure, with resveratrol being a well-known example.[\[2\]](#)
- Lignans: Formed from the dimerization of two phenylpropane units.[\[2\]](#)
- Coumarins: Characterized by a benzopyrone structure.

The chemical structures of these compounds are highly variable.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Nonanal

Nonanal is a saturated fatty aldehyde with a characteristic floral or fruity odor.[\[5\]](#) It is found in various essential oils, including rose and citrus oils.[\[5\]](#)

Chemical Structure and Properties of Nonanal

IUPAC Name: nonanal[\[5\]](#)

Chemical Formula: C₉H₁₈O[\[5\]](#)

Molar Mass: 142.24 g/mol [\[5\]](#)

Table 2: Physicochemical Properties of Nonanal

Property	Value	Reference
CAS Number	124-19-6	[5]
Molecular Weight	142.24 g/mol	[5]
Appearance	Clear brown liquid	[5]
Solubility in Water	Insoluble	[5]

Progesterone

Progesterone is a C₂₁-steroid hormone involved in the female menstrual cycle, pregnancy, and embryogenesis.[\[6\]](#) While chemically distinct from the other potential candidates, it is included

here due to the possibility of brand name confusion.

Chemical Structure and Properties of Progesterone

IUPAC Name: (8S,9S,10R,13S,14S,17S)-17-acetyl-10,13-dimethyl-1,2,6,7,8,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthren-3-one[6]

Chemical Formula: C₂₁H₃₀O₂[6]

Molar Mass: 314.5 g/mol

Table 3: Physicochemical Properties of Progesterone

Property	Value	Reference
CAS Number	57-83-0	[6]
Appearance	White powder	[6]
Melting Point	121 °C	[6]
Solubility in Water	Insoluble	[6]

Conclusion

Without a more specific chemical identifier (such as a CAS number or a clear IUPAC name), it is not feasible to provide the in-depth technical guide on "Non-ovlon" as requested. The information provided above on potential alternative compounds is intended to assist in the identification of the substance of interest. Should a more precise name for "Non-ovlon" be available, a detailed analysis can be performed.

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- To cite this document: BenchChem. [Non-ovlon's chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1258967#non-ovlon-s-chemical-structure-and-properties]

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